

Operational Guide: Safe Disposal of Z-11-Tetradecenal

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Z-11-Tetradecenal

CAS No.: 35237-64-0

Cat. No.: B110140

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Executive Summary **Z-11-Tetradecenal** (CAS 20711-10-8) is a long-chain aliphatic aldehyde widely used as a sex pheromone component for Lepidoptera (e.g., Spruce Budworm, *Choristoneura fumiferana*).^{[1][2]} While it poses lower acute toxicity risks to humans compared to short-chain aldehydes (like formaldehyde), it presents a specific, high-risk profile for aquatic environments.^{[1][2]}

This guide outlines the critical disposal workflows required to maintain environmental stewardship and regulatory compliance. The core directive is simple: Zero drain discharge. Due to its lipophilic nature and high aquatic toxicity, incineration is the only validated disposal method for laboratory quantities.

Chemical Profile & Risk Assessment

Effective disposal begins with understanding the chemical's behavior in a waste stream.^[1] Unlike water-soluble aldehydes, **Z-11-Tetradecenal** is lipophilic.^{[1][2]} It will not dilute in water; it will float, coat, and persist.^[1]

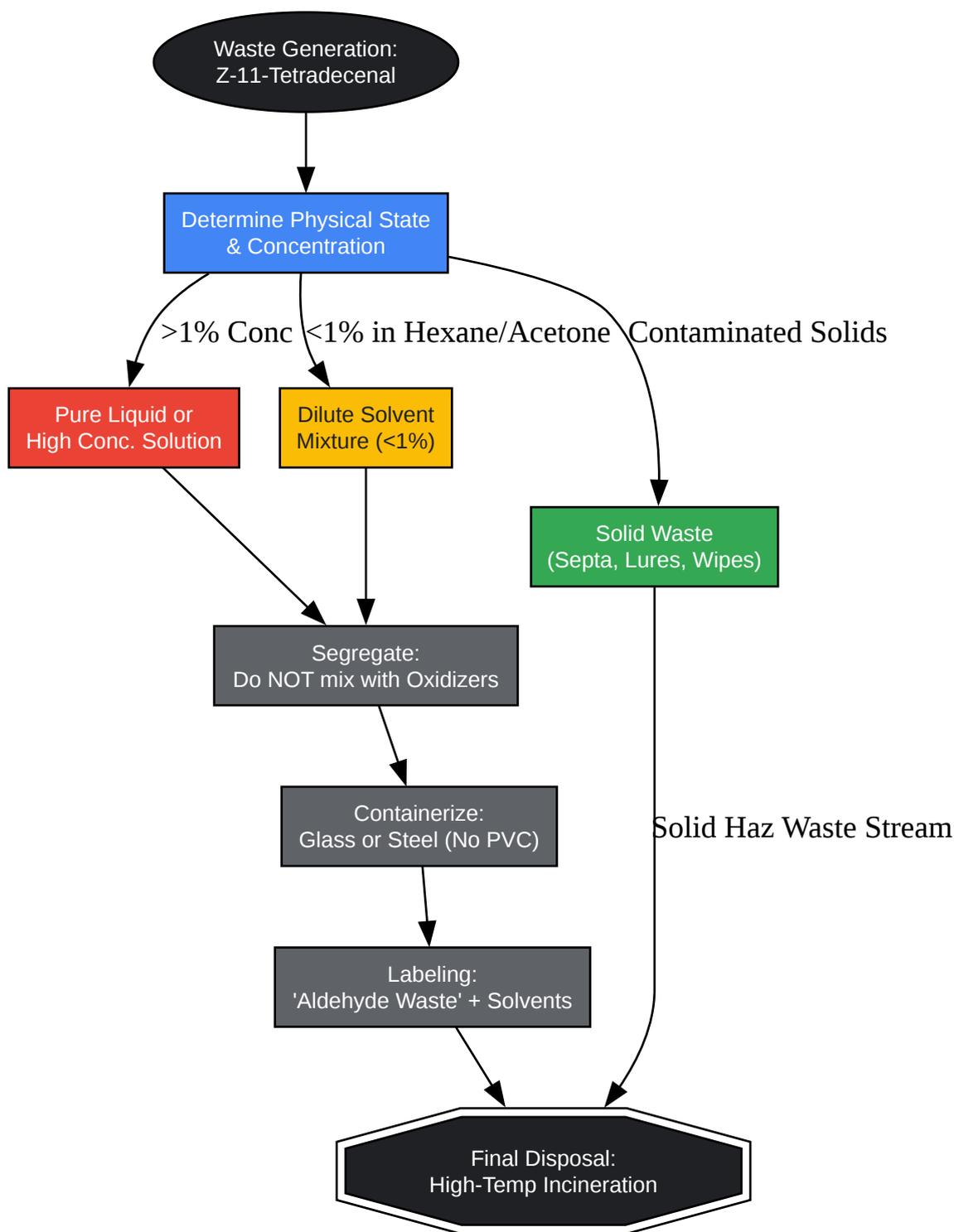
Property	Data	Operational Implication
CAS Number	20711-10-8	Use for waste manifesting.[1] [2]
Chemical Class	Aliphatic Aldehyde (Unsaturated)	Prone to oxidation; degrades to carboxylic acid.[1][2]
Flash Point	>100°C (Typical)	Combustible.[1][2][3] Classified as Ignitable Waste if mixed with solvents.[1]
Aquatic Toxicity	Acute/Chronic Category 1/2	CRITICAL: Toxic to aquatic life with long-lasting effects.[1][2]
Solubility	Insoluble in water; Soluble in organics	Do not use aqueous neutralization kits.

The "Pheromone Paradox"

Researchers often assume that because pheromones are "natural" and used in agriculture, they are environmentally benign.[1] This is false in concentrated laboratory contexts.[1] A spill of pure **Z-11-Tetradecenal** into a drainage system can trigger regulatory violations due to its high toxicity to fish and aquatic invertebrates (LC50 values are often in the low mg/L range).[1]

Disposal Decision Logic (Workflow)

The following diagram illustrates the decision matrix for disposing of **Z-11-Tetradecenal** based on its physical state and concentration.



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Figure 1: Decision matrix for segregating and routing **Z-11-Tetradecenal** waste streams.

Step-by-Step Disposal Protocol

Step 1: Segregation (The Compatibility Rule)

- Do Not Mix With: Strong oxidizing agents (e.g., Nitric acid, Peroxides, Permanganates).[1][2] Aldehydes can react exothermically with oxidizers to form carboxylic acids, potentially causing pressure buildup or fire.[1]
- Acceptable Mixtures: It is compatible with standard organic solvents (Hexane, Acetone, Dichloromethane).[1] If the **Z-11-Tetradecenal** is already in solution, it should be consolidated with the "Non-Halogenated Organic" waste stream (unless the solvent is halogenated).[1][2]

Step 2: Containerization

- Material: Use Amber Glass or Stainless Steel.
 - Why? Long-chain aldehydes can permeate or soften certain low-density plastics over time. [1][2] Amber glass prevents UV-degradation (isomerization) prior to pickup.[1]
- Headspace: Minimize headspace in the waste container.
 - Why? Aldehydes auto-oxidize in the presence of air to form acids.[1][2] While not dangerous, this changes the chemical composition of your waste profile.[1]

Step 3: Labeling

Your waste tag must be explicit to ensure the incineration facility processes it correctly.[1]

- Chemical Name: Write out "**Z-11-Tetradecenal**" (Do not use abbreviations like "Z11-TD").
- Hazard Checkboxes: Mark "Toxic" (Aquatic) and "Irritant." If mixed with flammable solvents, mark "Ignitable." [1]
- Special Note: Add the comment: "Contains Long-Chain Aldehydes – Incineration Required."

Step 4: Spill Management (Immediate Action)

If a spill occurs (>5 mL):

- Isolate: Evacuate the immediate area. Ensure no ignition sources are present.[1][4][5]

- PPE: Wear Nitrile gloves (double gloving recommended) and safety goggles.[1]
- Absorb: Do NOT use water.[1][4] Use an inert absorbent (Vermiculite, Sand, or clay-based "kitty litter").[1]
 - Causality: Water will cause the chemical to bead up and spread, increasing the surface area for volatilization and contamination.
- Collect: Scoop absorbed material into a wide-mouth jar. Label as hazardous solid waste.[1]

Regulatory Compliance (RCRA & EPA)

In the United States, **Z-11-Tetradecenal** falls into a regulatory nuance:

- Not P- or U-Listed: It is not specifically listed by name in 40 CFR 261.33 (unlike Acrolein or Formaldehyde).[1]
- Characteristic Waste (D001): If the flash point of your specific waste mixture is $<60^{\circ}\text{C}$ (140°F)—which is common if it is dissolved in hexane or acetone—it is regulated as D001 (Ignitable).[1]
- Environmental Hazard: Even if it does not meet D001 criteria (i.e., pure substance with high flash point), it must be managed as Non-RCRA Regulated Chemical Waste that requires destruction due to aquatic toxicity.[1]

The "Drain Ban": Under no circumstances can this chemical be poured down the sink.[1] Most municipal water treatment plants cannot effectively degrade long-chain aliphatic aldehydes, leading to discharge into local waterways and potential fines under the Clean Water Act.[1]

Summary of Key Data

Parameter	Specification
Recommended Disposal	High-temperature incineration with afterburner and scrubber.[1][2]
Forbidden Disposal	Sanitary sewer, trash (for free liquid), evaporation.[1][2]
Waste Code (Mixture)	D001 (if in flammable solvent).[1][2]
Storage for Disposal	Cool, dry, well-ventilated area.[1][2][3] Tightly sealed.

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- To cite this document: BenchChem. [Operational Guide: Safe Disposal of Z-11-Tetradecenal]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b110140#z-11-tetradecenal-proper-disposal-procedures\]](https://www.benchchem.com/product/b110140#z-11-tetradecenal-proper-disposal-procedures)

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